

# The Solubility of Mercuric Bromide: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Mercuric bromide

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This in-depth technical guide provides a thorough examination of the solubility of **mercuric bromide** ( $\text{HgBr}_2$ ) in water and various organic solvents. Understanding the solubility characteristics of this inorganic compound is paramount for its application in chemical synthesis, materials science, and as a laboratory reagent. This document compiles quantitative solubility data, details established experimental protocols for solubility determination, and presents logical workflows and influencing factors through diagrammatic representations.

## Quantitative Solubility Data

The solubility of **mercuric bromide** exhibits significant variation with temperature and the nature of the solvent. The following tables summarize the available quantitative data to facilitate comparison.

## Solubility in Water

The solubility of **mercuric bromide** in water increases with temperature, a common characteristic for many inorganic salts.

Temperature (°C)	Solubility ( g/100 g of solution)	Solubility ( g/100 g of water)
0	0.3[1]	-
25	0.611 (± 0.002)[1]	0.62
100	4.7[1]	4.0[2]

Note: Some sources report solubility in g/100mL, which can be approximated to g/100g for dilute aqueous solutions. One source reported a significantly higher solubility of approximately 22g/100mL at 25°C, which appears to be an outlier[3]. Another reported 0.5 g/100ml at 25°C[4].

## Solubility in Organic Solvents

Quantitative data for the solubility of **mercuric bromide** in organic solvents is less prevalent in the literature. The available information is largely qualitative.

Solvent	Solubility	Reference
Methanol	Freely soluble / Highly soluble	[2][5]
Hot Alcohol (Ethanol)	Freely soluble / Moderately soluble	[1][2][5][6]
Chloroform	Slightly soluble	[1][2]

**Mercuric bromide** is also noted to be soluble in solutions containing hydrogen bromide or alkali bromides, which is attributed to the formation of complex ions.[1][2][6]

## Experimental Protocols for Solubility Determination

The determination of the solubility of an inorganic salt like **mercuric bromide** requires precise and controlled experimental procedures. The following outlines a general and widely accepted methodology.

### Method: Isothermal Saturation

This method involves preparing a saturated solution of **mercuric bromide** at a constant temperature and then determining the concentration of the dissolved solid.

Materials and Equipment:

- **Mercuric Bromide** ( $\text{HgBr}_2$ )
- Solvent (e.g., deionized water, organic solvent)
- Constant temperature bath (e.g., water bath, oil bath)
- Stirring mechanism (e.g., magnetic stirrer and stir bar)
- Filtration apparatus (e.g., syringe filters, vacuum filtration)
- Analytical balance
- Volumetric flasks and pipettes
- Analytical instrumentation for concentration measurement (e.g., ICP-MS for mercury analysis, titration)

Procedure:

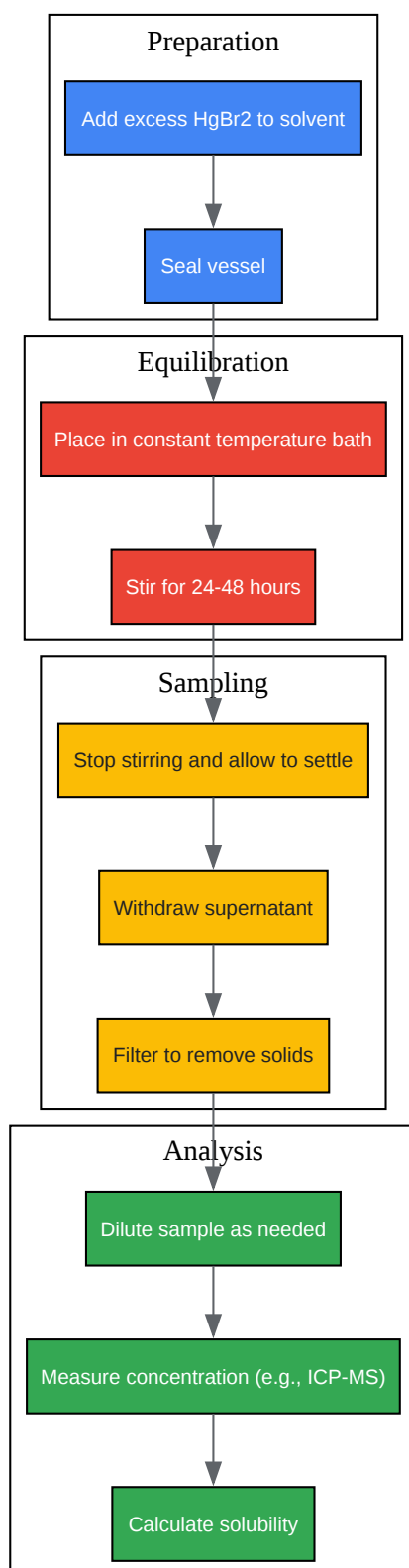
- **Sample Preparation:** An excess amount of **mercuric bromide** is added to a known volume or mass of the solvent in a sealed vessel.
- **Equilibration:** The vessel is placed in a constant temperature bath and stirred vigorously for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- **Phase Separation:** After equilibration, the stirring is stopped, and the undissolved solid is allowed to settle. A sample of the supernatant liquid is carefully withdrawn using a pre-heated or pre-cooled syringe to the equilibration temperature to avoid precipitation or further dissolution. The sample is immediately filtered to remove any suspended solid particles.
- **Concentration Analysis:** A precisely measured volume or mass of the clear, saturated filtrate is taken and diluted as necessary. The concentration of **mercuric bromide** in the sample is

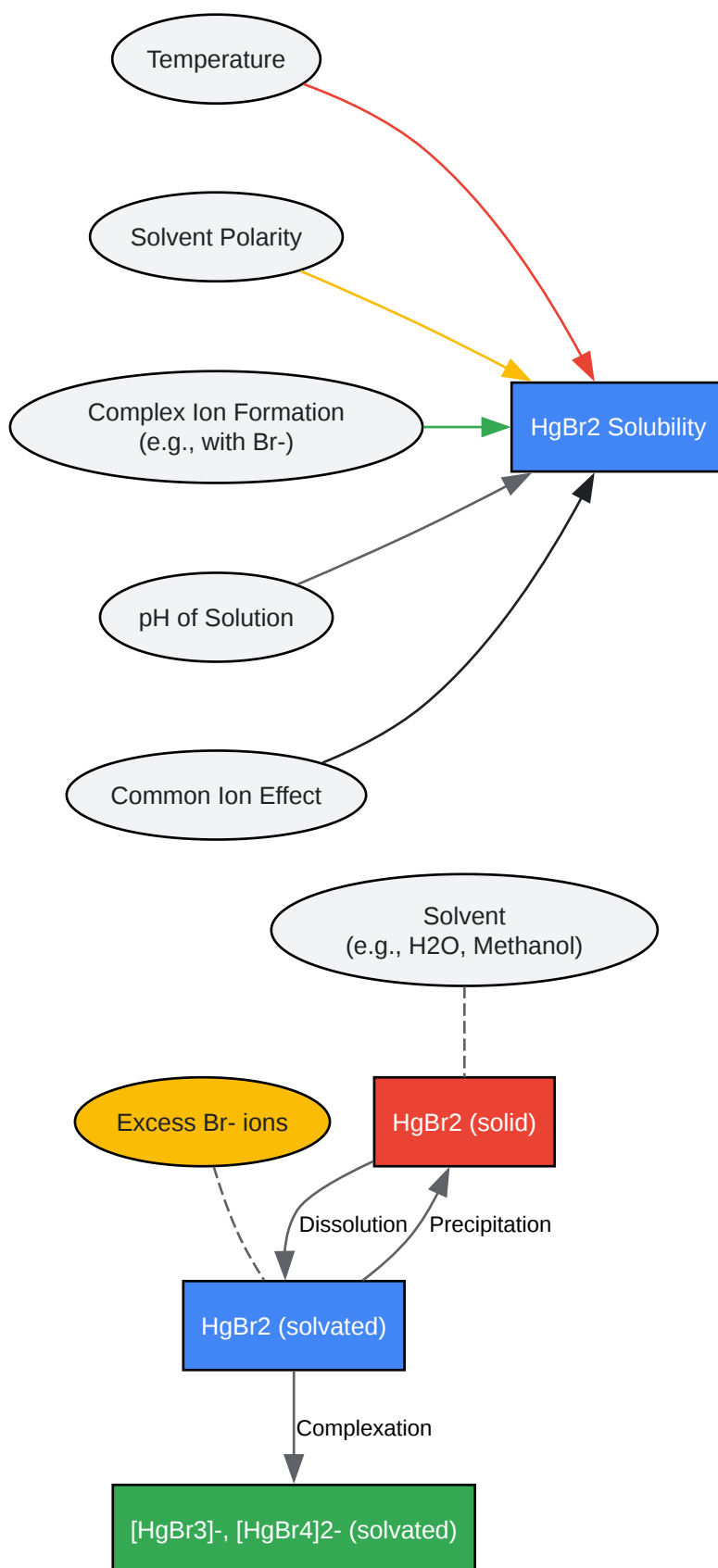
then determined using a suitable analytical technique. For **mercuric bromide**, Inductively Coupled Plasma - Mass Spectrometry (ICP-MS) is a highly sensitive method for quantifying the mercury content.

- **Data Calculation:** The solubility is calculated and expressed in appropriate units, such as grams of solute per 100 grams of solvent or moles of solute per liter of solution.
- **Temperature Variation:** The entire procedure is repeated at different temperatures to construct a solubility curve.<sup>[7][8]</sup>

## Visualizing Methodologies and Concepts

To further elucidate the processes and factors involved in the study of **mercuric bromide** solubility, the following diagrams are provided.





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## References

- 1. 7789-47-1 CAS MSDS (MERCURIC BROMIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. Mercury dibromide | HgBr<sub>2</sub> | CID 24612 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. macsenlab.com [macsenlab.com]
- 4. lobachemie.com [lobachemie.com]
- 5. msaweb.org [msaweb.org]
- 6. MERCURIC BROMIDE CAS#: 7789-47-1 [m.chemicalbook.com]
- 7. fountainheadpress.com [fountainheadpress.com]
- 8. webs.anokaramsey.edu [webs.anokaramsey.edu]
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